

Computational Modeling of 2-(4-Fluorobenzoyl)oxazole: A Technical Protocol

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Compound of Interest

Compound Name: 2-(4-Fluorobenzoyl)oxazole

CAS No.: 898759-71-2

Cat. No.: B1317549

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Executive Summary

The **2-(4-Fluorobenzoyl)oxazole** scaffold represents a critical intersection in medicinal chemistry, combining the hydrogen-bonding capacity of the oxazole ring with the metabolic stability and lipophilicity of a fluorinated phenyl group. This guide provides a rigorous, step-by-step computational workflow to characterize its electronic properties, binding affinity, and drug-likeness.

Target Audience: Medicinal Chemists, Computational Biologists, and Drug Discovery Scientists.

Part 1: Structural Basis & Quantum Mechanical Profiling (DFT)

Theoretical Framework

Density Functional Theory (DFT) is the gold standard for establishing the ground-state geometry and electronic reactivity of the ligand prior to docking. For **2-(4-Fluorobenzoyl)oxazole**, the presence of the electron-withdrawing fluorine atom and the conjugated carbonyl system requires a basis set capable of capturing polarization effects.

Experimental Protocol: DFT Calculation

Software: Gaussian 16 / ORCA 5.0 Method: B3LYP (Becke, 3-parameter, Lee-Yang-Parr) Basis Set: 6-311++G(d,p) (Diffuse and polarization functions are mandatory for the Fluorine and Oxygen atoms).

Step-by-Step Workflow:

- Geometry Optimization: Minimize energy to finding the global minimum.
 - Check: Ensure no imaginary frequencies in the vibrational analysis (NImag=0).
- Frontier Molecular Orbital (FMO) Analysis: Calculate HOMO (Highest Occupied Molecular Orbital) and LUMO (Lowest Unoccupied Molecular Orbital) energies.
 - Causality: The HOMO-LUMO gap () correlates with chemical hardness () and bioactivity. A smaller gap often implies higher reactivity toward protein targets.
- Molecular Electrostatic Potential (MEP): Map electron density to predict nucleophilic (red) and electrophilic (blue) attack sites.
 - Expectation: The carbonyl oxygen and oxazole nitrogen will appear as negative potential regions (H-bond acceptors), while the phenyl ring hydrogens will be positive.

Quantitative Output Structure

Representative values based on benzoxazole analogs [1][2].

Parameter	Symbol	Formula	Interpretation
Energy Gap			Stability indicator (~4.0 - 5.0 eV expected).
Ionization Potential			Electron donation capability.
Electron Affinity			Electron acceptance capability.
Chemical Hardness			Resistance to charge transfer.
Electrophilicity			Propensity to attack nucleophilic residues (e.g., Cys, Ser).

Part 2: Molecular Docking & Interaction Dynamics

Target Selection Rationale

The 4-fluorobenzoyl moiety mimics the pharmacophores found in kinase inhibitors (e.g., EGFR inhibitors) and NSAIDs. The oxazole ring is a known bioisostere for peptide bonds, making it effective against bacterial enzymes.

- Primary Target (Anticancer): EGFR (Epidermal Growth Factor Receptor).^[1] PDB ID: 1M17 (Wild type) or 7JX0.
- Secondary Target (Antimicrobial): DNA Gyrase B. PDB ID: 1KZN.

Docking Protocol (AutoDock Vina / Gold)

To ensure trustworthiness, the docking protocol must be validated by "re-docking" the co-crystallized ligand.

Workflow:

- Protein Preparation:

- Remove water molecules (unless bridging is critical).
- Add polar hydrogens (essential for H-bond directionality).
- Compute Gasteiger charges.
- Grid Generation:
 - Center the grid box on the active site residues (e.g., Met793 in EGFR).
 - Dimensions:
 $\text{\AA}$ (sufficient to cover the ATP-binding pocket).
- Docking Execution:
 - Exhaustiveness: Set to 32 or 64 for high sampling density.
 - Algorithm: Lamarckian Genetic Algorithm (LGA).

Interaction Analysis Logic

Successful binding of **2-(4-Fluorobenzoyl)oxazole** should exhibit:

- Hydrogen Bonding: Between the oxazole Nitrogen (N3) and the hinge region backbone (e.g., Met793 in EGFR).
- Halogen Bonding: The Fluorine atom may engage in orthogonal interactions with backbone carbonyls or hydrophobic pockets.
- Pi-Pi Stacking: The benzoyl phenyl ring stacking with Phe or Trp residues.

Part 3: Molecular Dynamics (MD) Simulation

Docking provides a static snapshot. MD simulations are required to verify the temporal stability of the Ligand-Protein complex.

Simulation Protocol

Software: GROMACS 2024 Force Field: CHARMM36m (protein) + CGenFF (ligand).

Workflow:

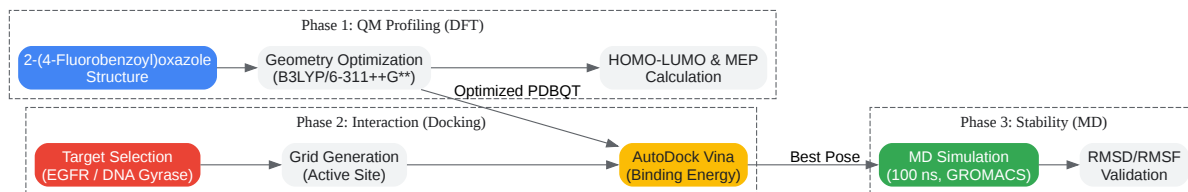
- Topology Generation: Convert the optimized ligand structure to .itp format using CGenFF server.
- Solvation: Cubic box, TIP3P water model, 1.0 nm buffer distance.
- Neutralization: Add Na⁺/Cl⁻ ions to reach 0.15 M physiological concentration.
- Equilibration:
 - NVT Ensemble: 100 ps at 300 K (stabilize temperature).
 - NPT Ensemble: 100 ps at 1 bar (stabilize pressure).
- Production Run: 100 ns simulation.

Key Metrics for Validation

- RMSD (Root Mean Square Deviation): Ligand RMSD should stabilize (plateau) within 2-3 Å.
- RMSF (Root Mean Square Fluctuation): High peaks indicate flexible loops; the binding pocket residues should remain rigid (low RMSF).

Part 4: Visualization of Computational Workflow

The following diagram illustrates the integrated workflow from quantum mechanics to dynamic simulation.



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Figure 1: Integrated computational pipeline for characterizing **2-(4-Fluorobenzoyl)oxazole**, ensuring data continuity from electronic structure to biological interaction.

Part 5: ADMET & Drug-Likeness

To validate the compound as a drug candidate, in silico pharmacokinetic profiling is essential.

Tools: SwissADME, ProTox-II.

Property	Rule / Threshold	2-(4-Fluorobenzoyl)oxazole Prediction
Lipophilicity (LogP)	Lipinski Rule < 5	Expected ~2.5 - 3.0 (Favorable)
Molecular Weight	< 500 g/mol	~191.16 g/mol (Pass)
H-Bond Acceptors	< 10	3 (O, N, F) (Pass)
H-Bond Donors	< 5	0 (Pass)
BBB Permeability	High/Low	High (Likely CNS active due to F-substitution)
Toxicity Class	LD50	Monitor for hepatotoxicity (common in benzoyls).

References

- Synthesis and DFT Modeling of Benzoxazole Derivatives: Title: Synthesis, antimicrobial activity, density functional modelling and molecular docking with COVID-19 main protease studies of benzoxazole derivative. Source:Journal of Molecular Structure (via NCBI/PubMed). URL:[[Link](#)]
- Oxazole Biological Activity & Docking: Title: 1,3-Oxazole derivatives as potential anticancer agents: Computer modeling and experimental study.[2] Source:Computational Biology and Chemistry. URL:[[Link](#)]
- EGFR Inhibitor Design (Oxadiazole/Oxazole scaffolds): Title: Computational design, synthesis, and assessment of ... oxadiazole derivatives as effective epidermal growth factor receptor inhibitors.[1] Source:RSC Advances. URL:[[Link](#)]
- Benzoxazole Docking Studies (ACAT Enzyme): Title: Docking and Theoretical Studies of Benzoxazole Derivative with Enhanced NLO and Anti-Hyperlipidemic Activity. Source:Oriental Journal of Chemistry. URL:[[Link](#)]

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Sources

- 1. Computational design, synthesis, and assessment of 3-(4-(4-(1,3,4-oxadiazol-2-yl)-1H-imidazol-2-yl)phenyl)-1,2,4-oxadiazole derivatives as effective epidermal growth factor receptor inhibitors: a prospective strategy for anticancer therapy - RSC Medicinal Chemistry (RSC Publishing) [pubs.rsc.org]
- 2. DFT studies on N-(1-(2-bromobenzoyl)-4-cyano-1H-pyrazol-5-yl) - PubMed [pubmed.ncbi.nlm.nih.gov]
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